

MSDS and safety data for handling 4-Chlorothiophene-3-sulfonamide

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Compound of Interest

Compound Name: 4-Chlorothiophene-3-sulfonamide

Cat. No.: B13630393

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Technical Safety Guide: **4-Chlorothiophene-3-sulfonamide**

Part 1: Executive Technical Summary

Compound Identity & Context **4-Chlorothiophene-3-sulfonamide** is a specialized heterocyclic building block, primarily utilized in Fragment-Based Drug Discovery (FBDD) and the synthesis of agrochemicals.^[1] Unlike its more common isomer (5-chlorothiophene-2-sulfonamide), this 3,4-substituted variant offers unique vector geometry for pi-stacking interactions in protein active sites.^[1]

Status:Rare / Custom Synthesis Intermediate **Note on Data:** As a non-commodity chemical, specific regulatory toxicity data (LD50) is limited.^[1] The protocols below are derived from Structure-Activity Relationship (SAR) analysis using validated analogs: 5-chlorothiophene-2-sulfonamide (functional analog) and 4-chlorothiophene-3-carboxylic acid (structural analog).^[1]

Part 2: Chemical Identity & Predicted Properties

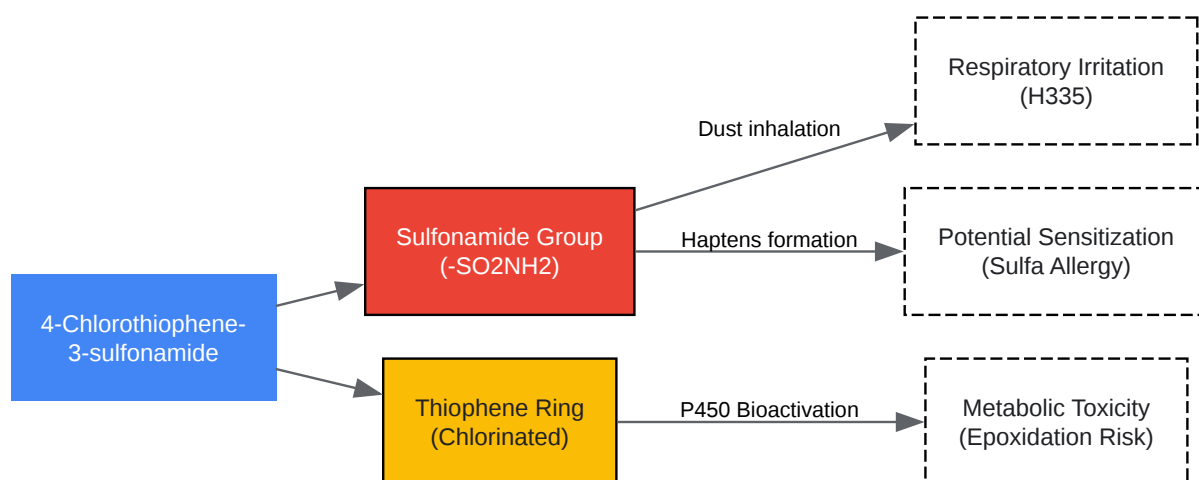
Table 1: Physicochemical Constants (Predicted/Analog-Based)

Property	Value / Description	Significance in Handling
Molecular Formula	C ₄ H ₄ ClNO ₂ S ₂	Sulfur/Chlorine content requires scrubber incineration. [1]
Molecular Weight	197.66 g/mol	Moderate dust potential if solid.[1]
Physical State	Off-white to pale yellow solid	Likely crystalline; risk of particulate inhalation.[1]
Melting Point	145–155 °C (Est.)[1]	Stable solid at room temp; thermal decomposition yields SO _x /HCl.[1]
pKa (Sulfonamide)	~10.0	Weakly acidic; soluble in basic aqueous solutions (pH > 11). [1]
LogP	~1.8	Moderate lipophilicity; potential for skin absorption.[1]
Solubility	DMSO, DMF, Methanol	Use compatible solvent-resistant gloves (e.g., Butyl).[1]

Part 3: Hazard Identification & Toxicology (GHS)[1]

Core Directive: Treat as a Category 2 Skin/Eye Irritant and Category 3 Respiratory Irritant until proven otherwise.[1]

Visualizing the Hazard Mechanism The following diagram illustrates the chemical moieties responsible for specific hazards, guiding your PPE selection.



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Caption: Figure 1. Structural Hazard Analysis. The sulfonamide moiety drives irritation/sensitization risks, while the thiophene core presents metabolic toxicity concerns.

GHS Classifications (Derived):

- H315: Causes skin irritation.[1][2][3][4][5][6]
- H319: Causes serious eye irritation.[1][2][3][4][5][6]
- H335: May cause respiratory irritation.[1][2][5][6]
- H317: May cause an allergic skin reaction (Sulfonamide class warning).[1]

Part 4: Safe Handling & Engineering Controls

Expert Insight: Standard "nitrile gloves" are insufficient for long-term handling of thiophenes in organic solvents (DMSO/DCM).[1] Thiophenes can permeate thin nitrile.[1]

1. Primary Containment (Engineering Controls)

- Solid Handling: Weighing must be performed in a Class I Biological Safety Cabinet or a Chemical Fume Hood with a face velocity of 0.5 m/s (100 fpm).[1]

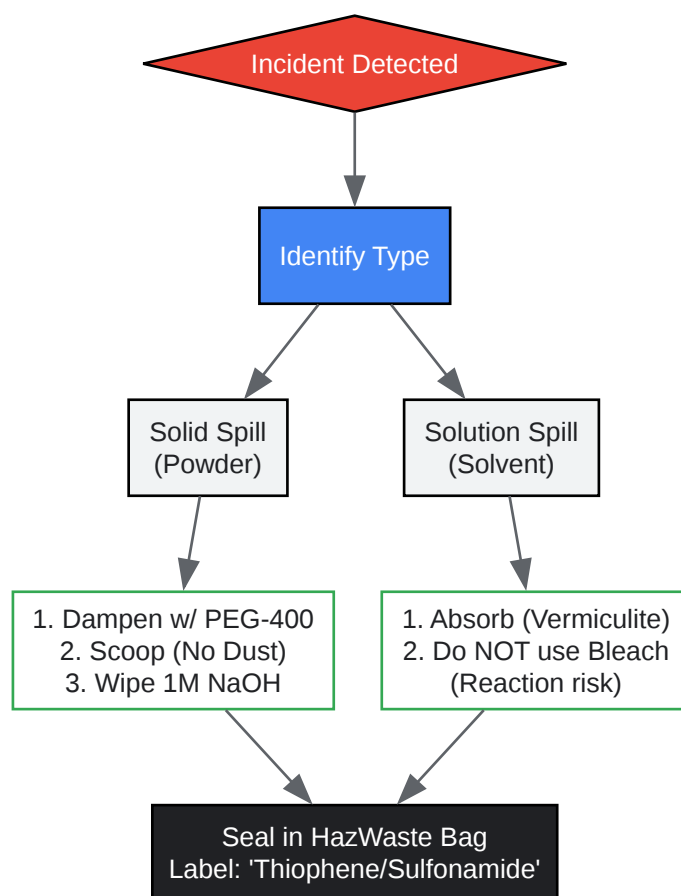
- Static Control: Use an ionizing bar or anti-static gun during weighing; dry sulfonamide powders are prone to static charge buildup, leading to dispersion.[\[1\]](#)

2. Personal Protective Equipment (PPE) Matrix

Body Part	Standard Protocol	Advanced Protocol (Solution Phase)
Hands	Nitrile (Double gloved, 0.11 mm)	Laminate Film (Silver Shield) or Butyl Rubber if dissolved in DCM/DMF. [1]
Respiratory	N95 (if in hood)	P100/OV Cartridge if handling outside containment or heating. [1]
Eyes	Safety Glasses w/ Side Shields	Chemical Splash Goggles (Face shield if >10g scale). [1]
Body	Lab Coat (Cotton/Poly)	Tyvek Sleeves (prevent wrist exposure). [1]

Part 5: Emergency Response Protocols

Self-Validating Workflow: This decision tree ensures immediate, logical action during a spill, minimizing panic-induced errors.



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Caption: Figure 2. Emergency Response Decision Tree. Note the specific prohibition of bleach (hypochlorite) which can form chloramines with sulfonamides.

First Aid Measures:

- Eye Contact: Rinse immediately with water for 15 minutes.[1][2][6][7] Critical: Lift eyelids to remove trapped particles.[1]
- Skin Contact: Wash with soap and water.[1][2][5][6][7][8] Do not use ethanol (increases skin permeability).[1]
- Inhalation: Move to fresh air. If wheezing occurs (sulfonamide sensitization), seek medical attention immediately.[1]

Part 6: Storage, Stability & Disposal

Storage Conditions:

- Temperature: 2–8°C (Refrigerate).
- Atmosphere: Store under Argon or Nitrogen.[1] Thiophene rings can be sensitive to photo-oxidation over long periods.[1]
- Incompatibilities: Strong oxidizing agents, Acid chlorides (reaction at sulfonamide nitrogen). [1]

Disposal Framework:

- Segregation: Do not mix with general organic waste if possible.[1] Segregate into "Halogenated/Sulfur-Containing" waste streams.[1]
- Destruction: High-temperature incineration (>1000°C) with secondary combustion chamber and scrubber is required to manage SO₂ and HCl emissions.[1]

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